

A Comparative Spectroscopic Guide to 2-Cyclohexylideneethyl Acetate and Its Positional Isomers

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Compound of Interest

Compound Name: 2-Cyclohexylideneethyl acetate

Cat. No.: B13394790

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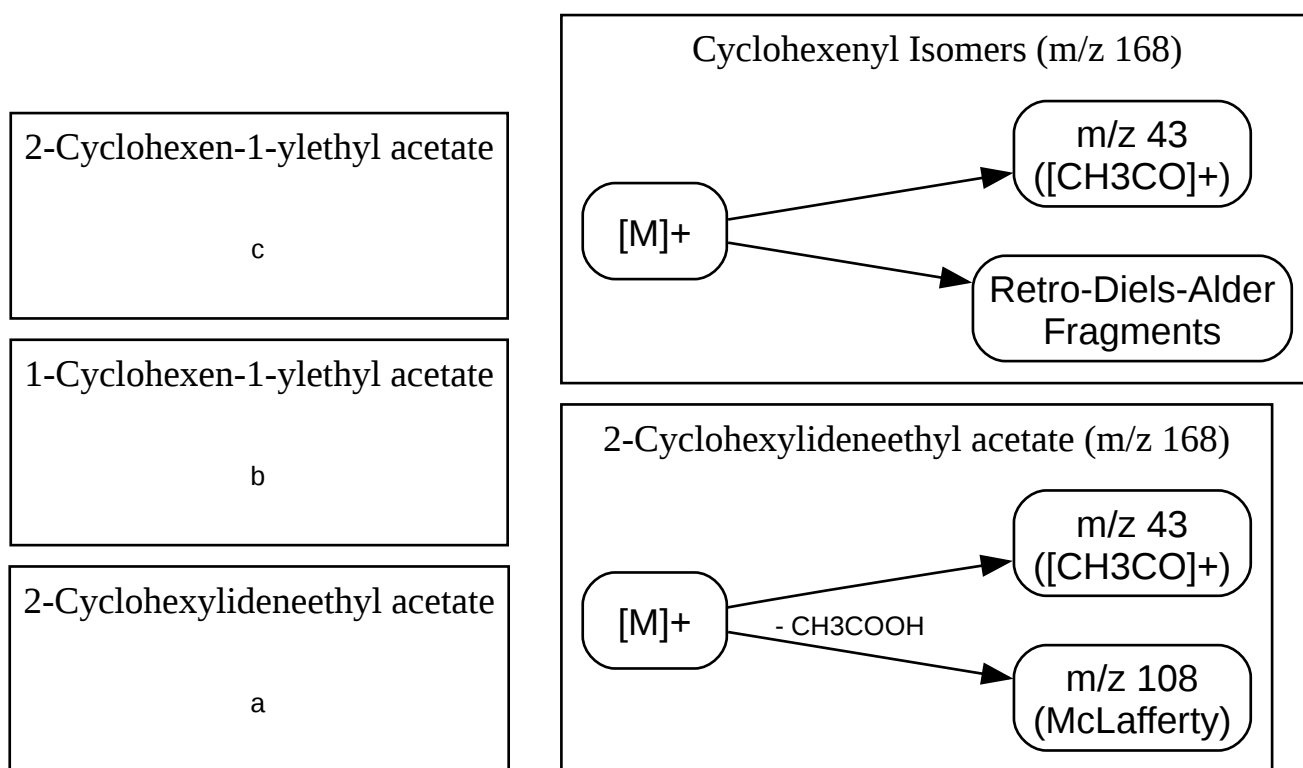
This guide provides a detailed spectroscopic comparison of **2-cyclohexylideneethyl acetate** and its constitutional isomers, 1-cyclohexen-1-ylethyl acetate and 2-cyclohexen-1-ylethyl acetate. Aimed at researchers, scientists, and drug development professionals, this document outlines the key differentiating features in their ^1H NMR, ^{13}C NMR, Infrared (IR), and Mass Spectra (MS). Understanding these spectroscopic nuances is critical for the unambiguous identification and characterization of these closely related unsaturated esters.

Introduction

2-Cyclohexylideneethyl acetate and its isomers are valuable intermediates in organic synthesis, finding applications in the development of pharmaceuticals and flavor and fragrance compounds. Their structural similarity, differing only in the position of the carbon-carbon double bond, presents a significant analytical challenge. Spectroscopic techniques are indispensable tools for differentiating these isomers, ensuring the correct structural assignment for reaction monitoring, quality control, and regulatory compliance. This guide provides a framework for their spectroscopic distinction based on a combination of experimental and predicted data.

Isomer Structures

The three isomers under consideration share the same molecular formula, $C_{10}H_{16}O_2$, but differ in the placement of the double bond within the cyclohexyl moiety.



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